

A Technical Guide to 2-Methylcyclohexyl Acetate: Commercial Sources, Synthesis, and Analysis

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Compound of Interest

Compound Name: 2-Methylcyclohexyl acetate

Cat. No.: B1359852

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of **2-Methylcyclohexyl acetate**, a compound with applications ranging from industrial processes to the fragrance industry. This document details its commercial availability, synthesis protocols, analytical methodologies, and known properties. While direct applications in drug development are not prominent in current literature, this guide offers foundational technical information for researchers exploring novel uses for this molecule.

Commercial Sources and Suppliers

2-Methylcyclohexyl acetate is commercially available from a variety of manufacturers and suppliers, catering to different purity requirements and scales. The following table summarizes some of the key commercial sources.

Supplier	Purity/Grade	Notes
Atul Ltd	99.0% minimum	A primary manufacturer, also providing technical data sheets. [1]
Otto Chemie Pvt Ltd	99%	Offers worldwide shipping in semi-bulk and bulk packs.
TCI Chemicals	>97.0% (GC)	Available in laboratory-scale quantities.
BOC Sciences	95%	Supplier for research and development applications. [2]
Chemical Bull	-	Bulk supplier in India, highlighting its use in fragrance and flavor. [3]
Lab Pro Inc.	Min. 97.0% (GC)	Provides smaller quantities for laboratory use.
Apollo Scientific	-	Supplier with a focus on research chemicals. [4]
Fisher Scientific	97.0+% (TCI America)	Distributor for TCI products.
China Skyrun Industrial Co., Ltd.	Industrial/Pharmaceutical Grade	Trader on ECHEMI, offering different grades.

Physicochemical Properties

A summary of the key physical and chemical properties of **2-Methylcyclohexyl acetate** is presented below.

Property	Value	Reference
CAS Number	5726-19-2	[1]
Molecular Formula	C ₉ H ₁₆ O ₂	[1][2][5]
Molecular Weight	156.22 g/mol	[1][2][5]
Appearance	Clear, colorless to light-yellow liquid	[3]
Boiling Point	182-191.7°C	[2][6]
Density	~0.95 g/cm ³	[2]
Purity (by GC)	>97.0% - 99.0%	

Purity Specifications

Purity is a critical parameter for scientific research and development. The following table compares the purity specifications for **2-Methylcyclohexyl acetate** from a major manufacturer, Atul Ltd.[1]

Parameter	Specification
Purity (by GC)	99.0% minimum
Cyclohexyl acetate	1.0% maximum
Dimethyl cyclohexyl acetate	1.0% maximum
Alcohol as methyl cyclohexanol	0.5% maximum
Ketone as MCK	0.1% maximum
Phenolics	0.05% maximum
Unsaturated compounds as MCA	0.1% maximum
Water	0.1% maximum
Residue on evaporation	0.1% maximum
Acid value	0.1 mg KOH/g maximum
Sulphur	1 ppm maximum

Toxicological Data

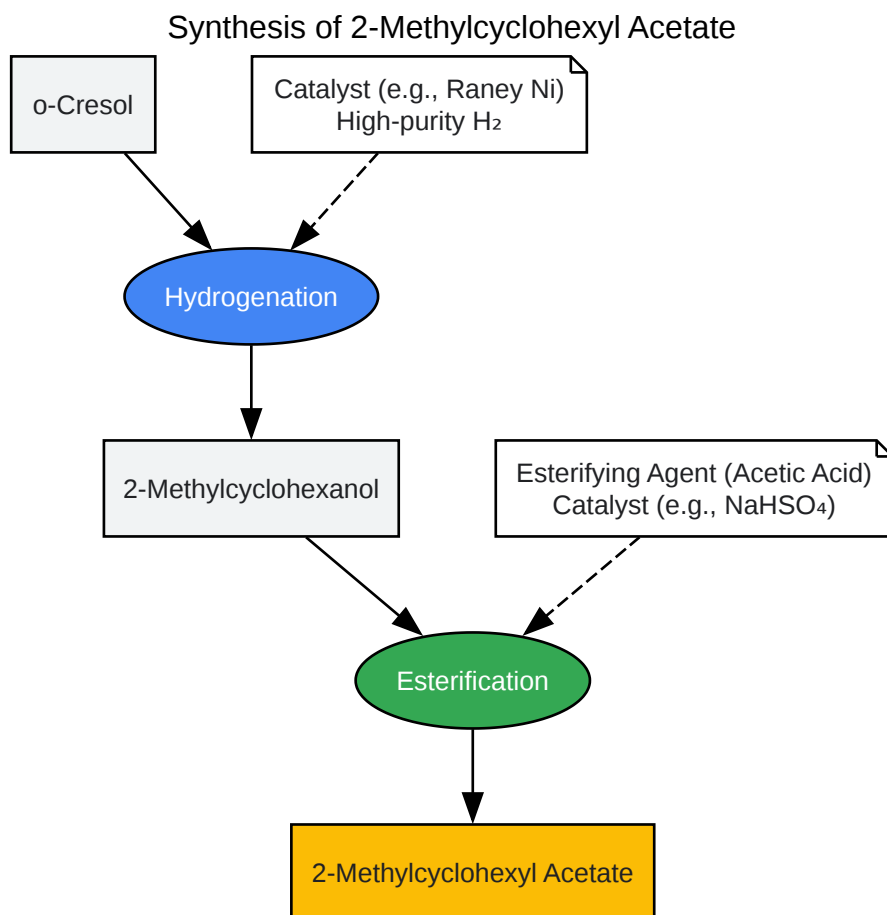
Understanding the toxicological profile of a compound is essential for safe handling and for evaluating its potential for further development. The available data for **2-Methylcyclohexyl acetate** is summarized below.

Test	Result	Species	Reference
Oral LD50	> 2000 mg/kg bw	Rat (male/female)	[7]
Inhalation LC50	> 5.32 mg/L air	Rat (male/female)	[7]
Dermal LD50	> 2000 mg/kg bw	Rat (male/female)	[7]
Toxicity to fish (LC50)	14 mg/L (96 h)	Cyprinus carpio	[7]
Toxicity to daphnia (EC50)	34 mg/L (48 h)	Daphnia magna	[7]
Toxicity to algae (EC50)	> 40 mg/L (72 h)	Pseudokirchneriella subcapitata	[7]
Toxicity to microorganisms (NOEC)	100 mg/L (28 d)	Activated sludge	[7]

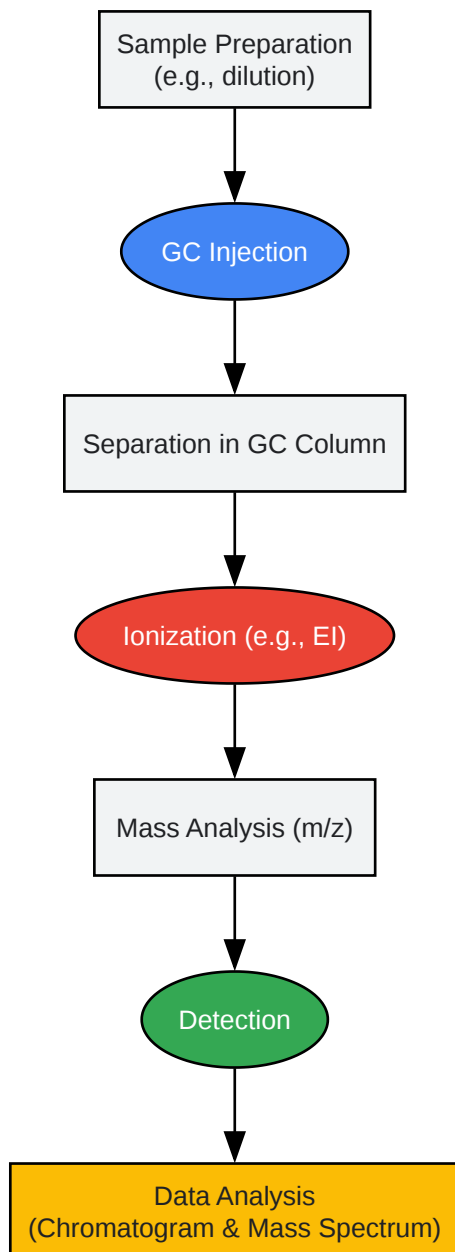
Synthesis of 2-Methylcyclohexyl Acetate

The primary route for the synthesis of **2-Methylcyclohexyl acetate** involves a two-step process starting from o-cresol.[8][9]

Synthesis Workflow



General GC-MS Analysis Workflow



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